

Personal protective equipment for handling 2-Methylcyclopentanone

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Compound of Interest

Compound Name: 2-Methylcyclopentanone

Cat. No.: B130040

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Essential Safety and Handling Guide for 2-Methylcyclopentanone

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Methylcyclopentanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **2-Methylcyclopentanone**, facilitating a quick assessment of its properties and hazards.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₀ O	[1][2]
Molecular Weight	98.14 g/mol	[1][3]
CAS Number	1120-72-5	[4][5]
Appearance	Liquid	[5][6]
Boiling Point	139 - 141.6 °C	[2][7][8]
Melting Point	-75 °C	[2][9]
Flash Point	26.1 °C (79 °F)	[2][7]
Specific Gravity	0.910 - 0.917 @ 25°C	[1][7]
Vapor Density	3.384 (Air = 1)	[1]
Vapor Pressure	5.8 mmHg @ 25°C	[2][7]
GHS Hazard Statements	H226: Flammable liquid and vapour	[3][4]

Operational Plan: Handling and Disposal of 2-Methylcyclopentanone

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **2-Methylcyclopentanone**.

Preparation and Engineering Controls

- **Ventilation:** Always handle **2-Methylcyclopentanone** in a well-ventilated area.[6] A chemical fume hood is recommended to minimize inhalation exposure.
- **Ignition Sources:** This compound is a flammable liquid and vapor.[1][3] Ensure that all potential ignition sources, such as open flames, hot surfaces, and sparks, are eliminated from the handling area.[4] Use explosion-proof electrical and lighting equipment.[4]

- Static Discharge: Take precautionary measures against static discharge.[\[4\]](#) Ground and bond containers and receiving equipment during transfer.[\[4\]](#)
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of potential exposure.[\[10\]](#) Fire extinguishing equipment, such as dry chemical, foam, or carbon dioxide extinguishers, should be available.[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[10\]](#)
- Skin and Body Protection:
 - Gloves: Wear chemically resistant protective gloves.[\[10\]](#) Check for impermeability before use.[\[4\]](#)
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#) For larger scale operations, flame-retardant antistatic protective clothing is recommended.[\[11\]](#)
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use an approved respirator.[\[10\]](#)

Handling and Storage Procedures

- Handling:
 - Avoid all personal contact, including inhalation of vapors.[\[6\]](#)
 - Use non-sparking tools.[\[4\]](#)
 - Do not eat, drink, or smoke in the work area.[\[4\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)

- Keep containers tightly closed when not in use.[4]
- Storage:
 - Store in a designated flammables area in the original, tightly sealed container.[1][6]
 - The storage area must be cool, dry, and well-ventilated.[4][6]
 - Store away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[1][6]

Accidental Release Measures

- Small Spills:
 - Remove all ignition sources.[6]
 - Ventilate the area.
 - Absorb the spill with an inert absorbent material such as sand, vermiculite, or earth.[1][6]
 - Collect the absorbed material using spark-free tools and place it in a suitable, labeled container for disposal.[6]
- Large Spills:
 - Evacuate all non-essential personnel from the area.[6]
 - Alert the emergency response team.
 - Contain the spill if it is safe to do so.[6]
 - Prevent the spill from entering drains or waterways.[6]

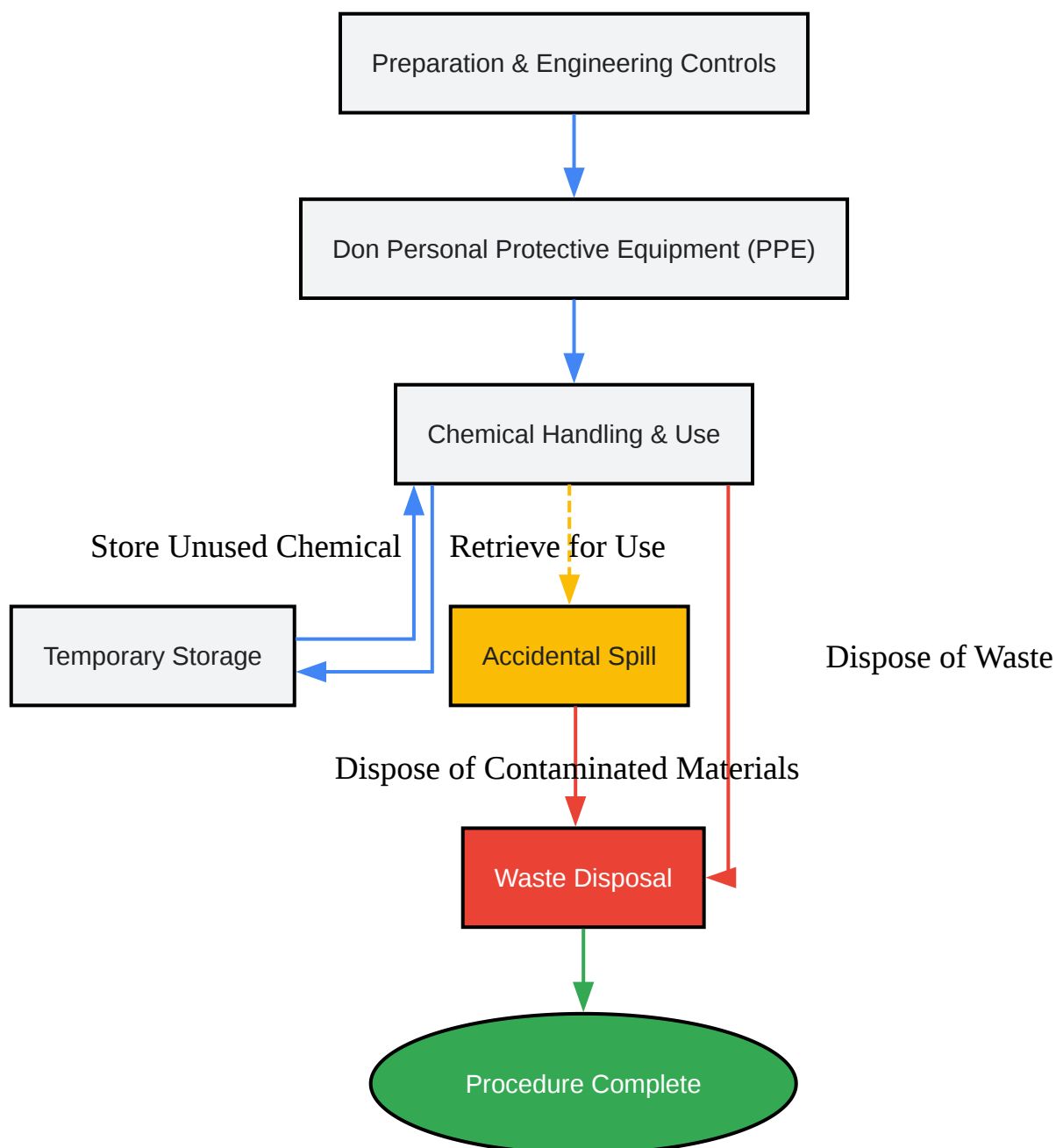
Disposal Plan

- Chemical Waste:

- Dispose of **2-Methylcyclopentanone** and any contaminated materials as hazardous waste.^[4]
- All waste must be disposed of in accordance with local, state, and federal regulations.
- Consider offering surplus and non-recyclable solutions to a licensed disposal company.
^[12] Incineration in a licensed facility is a potential disposal method.^[6]
- Container Disposal:
 - Empty containers may retain product residue and can be dangerous.^[1]
 - Do not cut, drill, grind, or weld on or near empty containers.^[6]
 - Decontaminate empty containers before disposal.^[6] Handle contaminated packaging in the same way as the substance itself.^[4]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2-Methylcyclopentanone**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **2-Methylcyclopentanone**.

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